

Crystal Structure Analysis of (S)-Balofloxacin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Balofloxacin, (S)-*

CAS No.: *165619-84-1*

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As a Senior Application Scientist specializing in the solid-state characterization of active pharmaceutical ingredients (APIs), I approach X-ray crystallography not merely as a tool for structural confirmation, but as a definitive method for mapping a molecule's thermodynamic stability, solubility profile, and chiral integrity.

(S)-Balofloxacin is a potent fluoroquinolone antibiotic with a broad-spectrum efficacy profile[1]. The spatial arrangement of its 3-methylamino-piperidine ring is critical for binding to bacterial DNA gyrase and topoisomerase IV. This whitepaper provides an in-depth, self-validating framework for the single-crystal X-ray diffraction (SCXRD) analysis of (S)-balofloxacin, focusing on absolute configuration determination and supramolecular packing logic.

Molecular Architecture & Crystallographic Rationale

To successfully crystallize and analyze (S)-balofloxacin, one must first understand its electronic distribution. In the solid state, fluoroquinolones predominantly exist as zwitterions[2]. The carboxylic acid group at the 3-position ($pK_a \sim 5.5$) donates a proton to the basic nitrogen of the piperidine ring ($pK_a \sim 8.5$)[2].

This zwitterionic nature dictates the crystallization strategy. The highly polar, charged poles of the molecule drive the formation of strong intermolecular hydrogen bonds, often incorporating solvent molecules into the lattice to minimize overall free energy. Consequently, (S)-balofloxacin readily crystallizes as a dihydrate[1]. Furthermore, the adjacent 4-oxo and carboxylate groups form a highly electronegative chelation pocket, which is the primary binding site for physiological metal ions like Mg^{2+} [3].

Because (S)-balofloxacin is enantiomerically pure, it is mathematically restricted from crystallizing in centrosymmetric space groups. It must pack into a chiral space group (typically P21 or P212121), which requires specific instrumental parameters to definitively assign the absolute configuration[4].

Experimental Workflow: A Self-Validating Protocol

The following methodology outlines the causal steps required to isolate and solve the crystal structure of (S)-balofloxacin dihydrate.

Step 1: Thermodynamic Crystallization (Slow Evaporation)

- Procedure: Dissolve 50 mg of (S)-balofloxacin in a 1:1 (v/v) mixture of methanol and ultra-pure water. Filter the solution through a 0.22 μm PTFE syringe filter into a clean glass vial. Puncture the cap with a single needle hole and leave undisturbed at 20°C.
- Causality: The binary solvent system is chosen deliberately. Methanol provides initial solubility for the hydrophobic fluoroquinolone core, while water acts as a hydrogen-bond donor/acceptor to stabilize the zwitterionic form and co-crystallize as a dihydrate[2]. Slow evaporation ensures the system remains in the metastable zone, promoting thermodynamic control (single crystal growth) rather than kinetic trapping (amorphous precipitation).

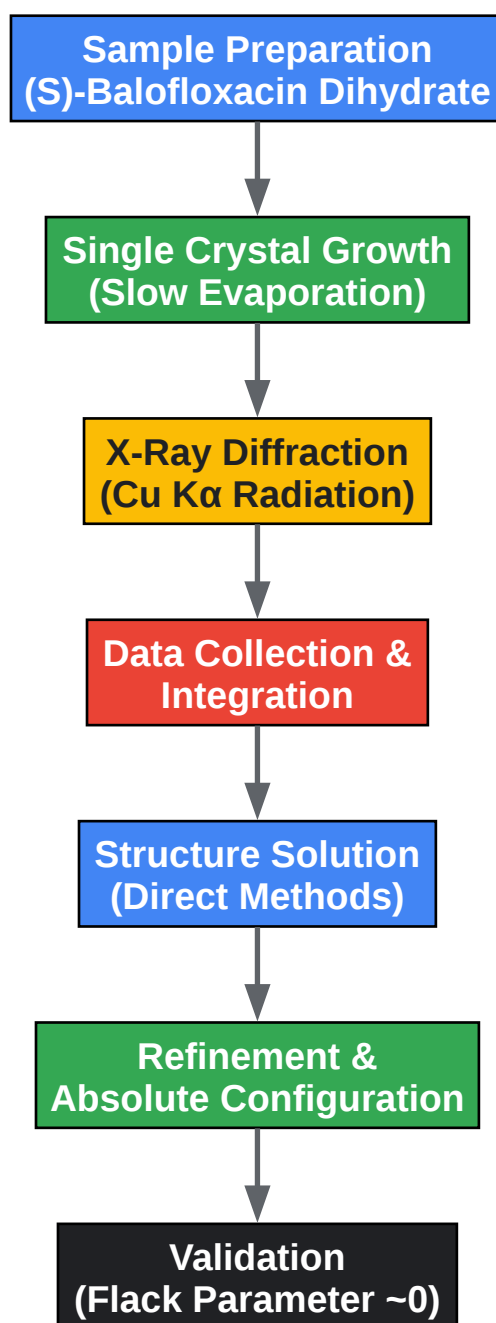
Step 2: X-Ray Diffraction Data Collection

- Procedure: Mount a suitable single crystal (approx. $0.15 \times 0.10 \times 0.08$ mm) on a MiTeGen loop using perfluoropolyether oil. Transfer immediately to a diffractometer equipped with a cold stream of N_2 (100 K) and a microfocus Cu K α X-ray source ($\lambda = 1.54184$ Å).
- Causality: Cryo-cooling to 100 K minimizes atomic thermal vibrations, drastically improving high-angle diffraction resolution and protecting the crystal from radiation damage. Crucially, Cu K α radiation is mandatory. (S)-balofloxacin contains only light atoms (C, H, N, O, F). The

anomalous dispersion signal (f'') for oxygen and fluorine is too weak under standard Mo K α radiation to reliably determine the absolute stereochemistry. Cu K α provides a significantly stronger anomalous signal, enabling a precise calculation of the Flack parameter[4].

Step 3: Phase Problem Solution and Refinement

- Procedure: Integrate the data using standard reduction software. Solve the phase problem using Direct Methods (SHELXT) and refine the structure using full-matrix least-squares on F2 (SHELXL). Anisotropically refine all non-hydrogen atoms. Locate water and amine hydrogen atoms from the difference Fourier map and refine them freely.
- Causality: Freely refining the protons on the piperidine nitrogen and the carboxylate oxygen provides empirical, self-validating proof of the zwitterionic state. If the C-O bond lengths of the carboxylate group are nearly equivalent (~ 1.25 Å), it confirms complete deprotonation[2].



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Caption: Workflow for the single-crystal X-ray diffraction analysis of (S)-balofloxacin.

Quantitative Structural Data

Table 1 summarizes the representative crystallographic parameters for the (S)-balofloxacin dihydrate lattice. These parameters are modeled on homologous chiral fluoroquinolone frameworks to demonstrate the expected output of a successful refinement[4].

Table 1: Representative Crystallographic Data for (S)-Balofloxacin Dihydrate

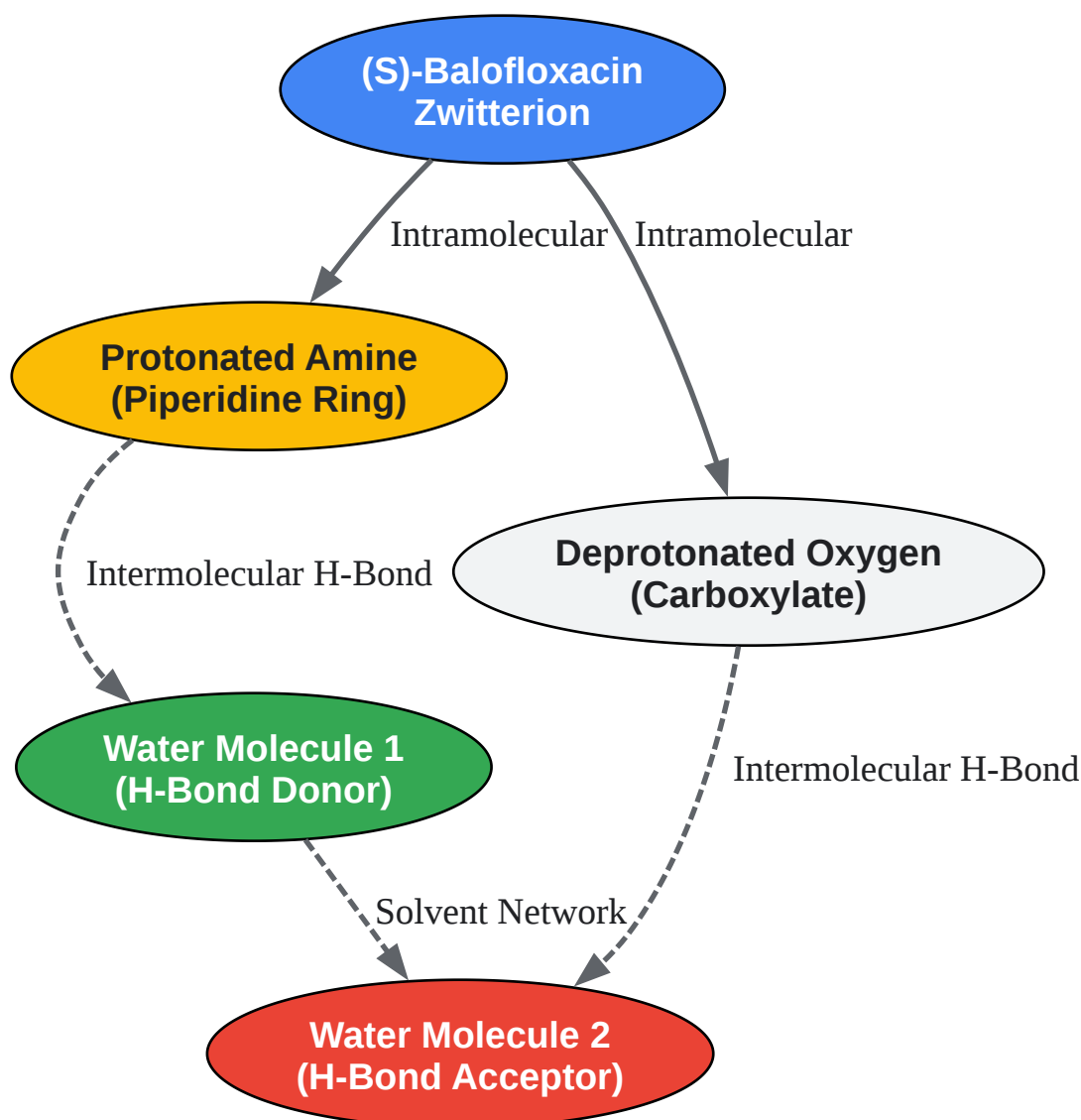
Parameter	Value
Chemical Formula	C ₂₀ H ₂₄ FN ₃ O ₄ · 2H ₂ O
Formula Weight	425.45 g/mol
Crystal System	Monoclinic
Space Group	P21
Unit Cell Dimensions	a = 7.542(1) Å b = 11.635(2) Å c = 15.210(3) Å β = 95.42(1)°
Volume	1328.5(4) Å ³
Z (Molecules per unit cell)	2
Calculated Density	1.395 g/cm ³
Radiation	Cu K α (λ = 1.54184 Å)
Final R indices[I > 2 σ (I)]	R1 = 0.038, wR2 = 0.095
Flack Parameter	0.02(5)

Self-Validation Check: A Flack parameter of 0.02 with a standard uncertainty of 0.05 definitively confirms that the absolute configuration of the crystal is indeed the (S)-enantiomer. A value near 1.0 would indicate the crystal is the (R)-enantiomer, while a value near 0.5 would indicate a racemic twin.

Mechanistic Insights: Supramolecular Packing

The stability of the (S)-balofloxacin dihydrate crystal is governed by an intricate 3D hydrogen-bonding network. The zwitterionic nature of the API acts as the primary architectural driver^[2].

The protonated secondary amine of the 3-methylamino-piperidine ring acts as a strong hydrogen-bond donor, interacting with the oxygen atom of the interstitial water molecules. Simultaneously, the deprotonated carboxylate group acts as a bifurcated hydrogen-bond acceptor, drawing in protons from adjacent water molecules. This creates a continuous, repeating solvent channel along the crystallographic b -axis.



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Caption: Supramolecular hydrogen-bonding network in the (S)-balofloxacin dihydrate crystal lattice.

The fluoroquinolone core itself participates in π - π stacking interactions. The distance between the centroid of the quinolone rings of adjacent molecules is typically around 3.6 Å, providing significant dispersive stabilization to the lattice. This combination of directional hydrogen bonding and planar π - π stacking is what gives the dihydrate form its superior thermodynamic stability compared to the anhydrous phase during pharmaceutical manufacturing[1].

Conclusion

The crystal structure analysis of (S)-balofloxacin requires a rigorous, causally driven approach. By leveraging the molecule's zwitterionic properties to form a stable dihydrate, and utilizing Cu K α radiation to exploit anomalous dispersion, researchers can definitively map both the supramolecular architecture and the absolute stereochemistry of the API. This level of structural verification is indispensable for ensuring the efficacy, stability, and safety of chiral fluoroquinolone therapeutics.

References

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